

Personal protective equipment for handling Urolithin A

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Urolithin A

Cat. No.: B1682117

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Essential Safety and Handling Guide for Urolithin A

This guide provides crucial safety, handling, and disposal information for laboratory professionals working with **Urolithin A**. Adherence to these procedures is vital for ensuring personal safety and maintaining a secure research environment.

Hazard Identification and Classification

The classification of **Urolithin A** varies across suppliers. While some Safety Data Sheets (SDS) classify it as non-hazardous, others identify specific risks including skin, eye, and respiratory irritation, and harm if swallowed.^{[1][2][3]} Researchers should handle the compound with caution, assuming it to be hazardous as a best practice. All chemicals may pose unknown hazards and should be used with care.^[3]

A summary of GHS classifications from various suppliers is presented below.

Hazard Classification	MedChemExpress[2]	Cayman Chemical[3]	DC Chemicals[4]	Tribioscience[1]
Pictogram	GHS07 (Exclamation Mark)	GHS07 (Exclamation Mark)	GHS07, GHS09	Not Applicable
Signal Word	Warning	Warning	No Data Available	Not Applicable
Acute Toxicity, Oral	Category 4 (H302)	Not Classified	Category 4 (H302)	Not Classified
Skin Corrosion/Irritation	Category 2 (H315)	Category 2 (H315)	Not Classified	Not Classified
Serious Eye Damage/Irritation	Category 2A (H319)	Category 2A (H319)	Not Classified	Not Classified
Respiratory Tract Irritation	Category 3 (H335)	Not Classified	Not Classified	Not Classified
Aquatic Toxicity	Not Classified	Not Classified	Category 1 (H410)	Not Classified

Hazard Statements (H-Statements):

- H302: Harmful if swallowed.[2][4]
- H315: Causes skin irritation.[2][3]
- H319: Causes serious eye irritation.[2][3]
- H335: May cause respiratory irritation.[2]
- H410: Very toxic to aquatic life with long lasting effects.[4]

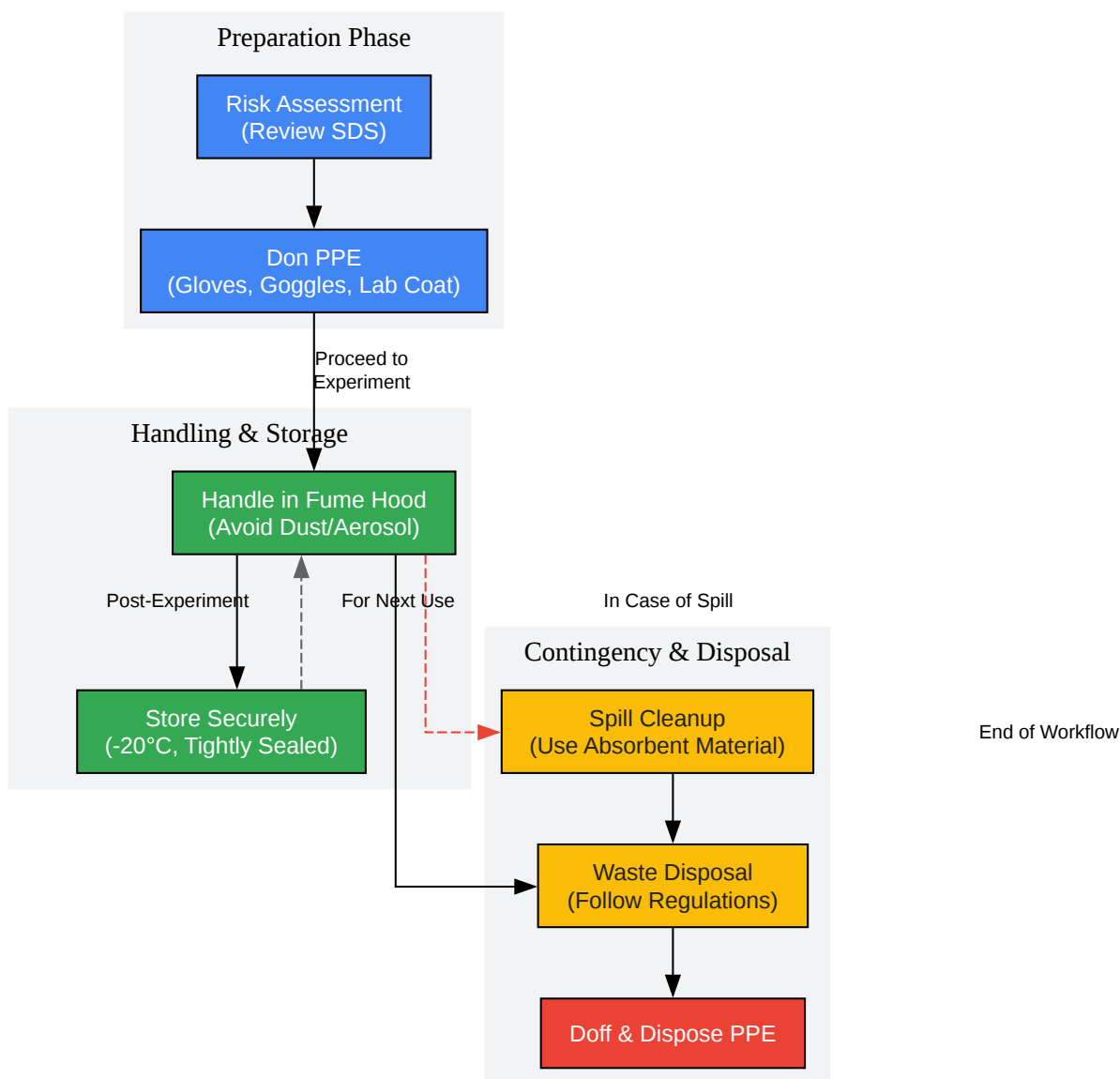
Personal Protective Equipment (PPE) and Exposure Controls

Consistent use of appropriate PPE and engineering controls is mandatory to minimize exposure when handling **Urolithin A**.

- Engineering Controls:
 - Always handle **Urolithin A** in a well-ventilated area.[\[2\]](#)[\[5\]](#)
 - Use a laboratory fume hood where applicable, especially when working with the powdered form to avoid dust and aerosol formation.[\[1\]](#)[\[2\]](#)
 - Ensure that a safety shower and an eye wash station are readily accessible.[\[2\]](#)[\[4\]](#)
- Eye and Face Protection:
 - Wear appropriate safety goggles with side-shields to protect against splashes and dust.[\[1\]](#)[\[2\]](#)[\[4\]](#)
- Skin Protection:
 - Hand Protection: Wear suitable chemical-resistant protective gloves.[\[1\]](#)[\[2\]](#)[\[4\]](#) Gloves must be inspected before use and disposed of properly after handling.[\[5\]](#)
 - Body Protection: Wear impervious clothing or a lab coat to prevent skin exposure.[\[1\]](#)[\[2\]](#)[\[4\]](#)[\[5\]](#)
- Respiratory Protection:
 - If a risk assessment indicates it is necessary (e.g., inadequate ventilation, handling large quantities of powder), use a suitable respirator.[\[1\]](#)[\[2\]](#)[\[4\]](#) Avoid breathing in dust, vapors, mist, or gas.[\[1\]](#)[\[3\]](#)

Procedural Workflow for Handling Urolithin A

The following diagram outlines the standard operational procedure for safely managing **Urolithin A** in a laboratory setting, from initial preparation to final disposal.



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Urolithin A Safe Handling and Disposal Workflow.

Safe Handling, Storage, and Disposal Protocols

Handling:

- Avoid all contact with skin, eyes, and clothing.[\[2\]](#)[\[5\]](#)
- Do not eat, drink, or smoke in areas where **Urolithin A** is handled.[\[2\]](#)[\[4\]](#)
- After handling, wash hands and other exposed skin areas thoroughly.[\[2\]](#)[\[3\]](#)[\[4\]](#)

Storage:

- Keep the container tightly sealed and properly labeled.[\[1\]](#)[\[2\]](#)
- Store in a cool, well-ventilated area, protected from light and sources of ignition.[\[1\]](#)[\[2\]](#)[\[4\]](#)
- The recommended storage temperature for the powder form is -20°C.[\[1\]](#)[\[2\]](#)

Accidental Release Measures:

- Ensure adequate ventilation and evacuate personnel to a safe area if necessary.[\[2\]](#)
- Wear full personal protective equipment during cleanup.[\[2\]](#)
- For spills, use an inert absorbent material to clean the area.[\[1\]](#)[\[2\]](#) Prevent the spill from entering drains or water courses.[\[1\]](#)[\[2\]](#)
- Collect the absorbed material and place it in a suitable, closed container for disposal.[\[1\]](#)[\[5\]](#)

Disposal:

- Disposal of **Urolithin A** and any contaminated materials must comply with all applicable federal, state, and local environmental regulations.[\[1\]](#)
- Waste generation should be minimized wherever possible.[\[1\]](#) Arrange for disposal through an approved waste disposal plant.[\[4\]](#)

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- To cite this document: BenchChem. [Personal protective equipment for handling Urolithin A]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1682117#personal-protective-equipment-for-handling-urolithin-a]

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Phone: (601) 213-4426

Email: info@benchchem.com